

Technical Support Center: Cyclobutyl 4-fluorophenyl ketone

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Compound of Interest

Compound Name: Cyclobutyl 4-fluorophenyl ketone

CAS No.: 31431-13-7

Cat. No.: B1295176

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Welcome to the technical support center for **Cyclobutyl 4-fluorophenyl ketone**. This guide is designed for researchers, scientists, and drug development professionals. It provides in-depth troubleshooting advice, frequently asked questions (FAQs), and detailed experimental protocols to assist you in your work with this compound. The information herein is curated to explain the "why" behind experimental choices, ensuring both scientific accuracy and practical utility.

Frequently Asked Questions (FAQs)

Q1: What is the general stability profile of **Cyclobutyl 4-fluorophenyl ketone**?

A1: **Cyclobutyl 4-fluorophenyl ketone** is a relatively stable molecule under standard laboratory conditions (ambient temperature, protected from light). The primary points of potential degradation are the ketone functional group and the cyclobutyl ring, particularly under exposure to UV light, strong oxidants, or in certain biological systems. The 4-fluorophenyl group is generally stable, with the carbon-fluorine bond being strong; however, its electron-withdrawing nature influences the reactivity of the adjacent ketone.

Q2: How is the compound expected to behave under photolytic (UV light) stress?

A2: Aromatic ketones, such as this one, are known to undergo Norrish-type photochemical reactions.^{[1][2]} Upon absorption of UV radiation, the ketone can be excited to a singlet or triplet state, leading to two primary degradation pathways:

- Norrish Type I: This involves the cleavage of the bond between the carbonyl group and the cyclobutyl ring (α -cleavage) to form a cyclobutyl radical and a 4-fluorobenzoyl radical. These radicals can then undergo further reactions, such as decarbonylation or recombination, leading to a variety of products.^{[3][4]}
- Norrish Type II: This pathway involves the abstraction of a hydrogen atom from the γ -position of the cyclobutyl ring by the excited carbonyl oxygen. This forms a 1,4-biradical intermediate, which can then either cleave to form an alkene and a smaller ketone or cyclize to form a cyclobutanol derivative (Yang cyclization).^{[1][5]}

Q3: What are the likely degradation pathways under oxidative stress?

A3: The most probable oxidative degradation pathway for a ketone is the Baeyer-Villiger oxidation.^{[6][7]} This reaction involves the insertion of an oxygen atom between the carbonyl carbon and one of the adjacent carbons, converting the ketone into an ester. The regioselectivity of this reaction is predictable based on the migratory aptitude of the adjacent groups. For **cyclobutyl 4-fluorophenyl ketone**, the cyclobutyl group has a higher migratory aptitude than the phenyl group. Therefore, the expected product would be cyclobutyl 4-fluorobenzoate.^{[8][9]} This reaction is typically carried out using peroxy acids (e.g., m-CPBA) or other strong oxidizing agents.

Q4: Is the compound susceptible to acid or base hydrolysis?

A4: Ketones are generally stable to hydrolysis under typical aqueous acidic or basic conditions.^[10] Unlike esters or amides, the carbonyl group of a ketone does not have a suitable leaving group for nucleophilic acyl substitution. While acid or base catalysis can promote keto-enol tautomerism, this does not typically lead to degradation.^{[11][12]} Significant degradation would only be expected under very harsh acidic or basic conditions combined with high temperatures, which might lead to non-specific decomposition.

Q5: What is the predicted metabolic fate of this compound in in vitro systems?

A5: While specific data for **cyclobutyl 4-fluorophenyl ketone** is not readily available, we can infer potential metabolic pathways from structurally related compounds. The cyclobutyl group, similar to a cyclopropyl group, can enhance metabolic stability by sterically hindering access to the carbonyl group. The 4-fluoro substituent on the phenyl ring is a common strategy in medicinal chemistry to block a potential site of oxidative metabolism (hydroxylation) on the aromatic ring. However, reduction of the ketone to a secondary alcohol is a common metabolic transformation. Further phase II metabolism could involve glucuronidation of the resulting hydroxyl group.^{[13][14]}

Troubleshooting Guides

Guide 1: Photostability Studies

Problem	Potential Cause(s)	Recommended Solution(s)
Appearance of multiple, unexpected peaks in HPLC/LC-MS after UV exposure.	The compound is likely undergoing Norrish Type I and/or Type II reactions, leading to a complex mixture of degradation products. [1] [2]	1. Characterize the Degradants: Use high-resolution mass spectrometry (HRMS) and tandem MS (MS/MS) to determine the molecular weights and fragmentation patterns of the new peaks. This can help identify products of decarbonylation, recombination, or cyclization. 2. Mechanistic Probes: If trying to distinguish between radical pathways, consider adding a radical scavenger (e.g., TEMPO) to the reaction. Suppression of product formation would support a radical mechanism. 3. Wavelength Dependence: The efficiency of Norrish reactions can be wavelength-dependent. [15] If your experimental setup allows, try using a different, longer wavelength of UV light to see if the degradation profile changes.
Poor mass balance in the photostability assay.	This could be due to the formation of volatile products (e.g., from decarbonylation in a Norrish Type I reaction) that are not detected by LC-MS, or products that are not chromatographically retained or ionized.	1. Headspace GC-MS: If you suspect the formation of volatile compounds, analyze the headspace of your reaction vessel using gas chromatography-mass spectrometry (GC-MS). 2. Adjust HPLC Method: Ensure

your HPLC method has a wide enough polarity range to capture all potential products. Consider using a universal detector like a Charged Aerosol Detector (CAD) alongside UV and MS if available.

Guide 2: Forced Degradation & Stability-Indicating Method Development

Problem	Potential Cause(s)	Recommended Solution(s)
No significant degradation observed under oxidative conditions (e.g., H ₂ O ₂).	The reaction conditions may not be sufficient to induce the Baeyer-Villiger oxidation or other oxidative pathways. The compound might be intrinsically stable to these specific conditions.	1. Increase Stress Level: Incrementally increase the concentration of the oxidizing agent (e.g., from 3% to 30% H₂O₂) or the temperature.[16] [17] 2. Use a Stronger Oxidant: For targeted investigation of the Baeyer-Villiger pathway, consider using a peroxy acid like m-CPBA in a non-aqueous solvent as a positive control to confirm the pathway is possible.[6] 3. Extend Reaction Time: Increase the duration of the stress testing, ensuring to take time points to monitor the degradation progress.
Peak tailing or fronting for the parent compound or degradants in HPLC.	1. Secondary Interactions: The analyte may be interacting with active sites (e.g., free silanols) on the HPLC column packing. [18] 2. pH Mismatch: The pH of the mobile phase may not be optimal for the analyte's pKa, leading to mixed ionization states. 3. Sample Overload: Injecting too much sample can lead to peak fronting.[19]	1. Modify Mobile Phase: Add a competitive agent like triethylamine (for basic compounds) or an acid like trifluoroacetic acid (for acidic compounds) to the mobile phase in small amounts (e.g., 0.1%). Ensure the mobile phase pH is at least 2 units away from the analyte's pKa. 2. Use a Different Column: Consider a column with end-capping or a different stationary phase. 3. Reduce Injection Concentration: Dilute the sample and re-inject.

Retention time shifts during a long analytical run.

1. Column Equilibration: The column may not be fully equilibrated with the mobile phase.^[19] 2. Mobile Phase Composition Change: The mobile phase composition may be changing over time due to evaporation of a volatile component. 3. Temperature Fluctuations: The column temperature is not being adequately controlled.

1. Increase Equilibration Time: Ensure the column is equilibrated for at least 10-15 column volumes before starting the sequence. 2. Fresh Mobile Phase: Prepare fresh mobile phase and keep the solvent bottles capped. 3. Use a Column Oven: A thermostatically controlled column compartment is essential for reproducible retention times.

Guide 3: In Vitro Metabolism Studies

Problem	Potential Cause(s)	Recommended Solution(s)
Compound appears to be too stable; no metabolism is observed in liver microsomes.	1. Low Intrinsic Clearance: The compound may be a "low-clearance" compound, meaning it is metabolized very slowly. 2. Non-CYP Metabolism: The compound may be metabolized by enzymes not present or fully active in liver microsomes (e.g., certain phase II enzymes or aldehyde oxidase).	1. Extend Incubation Time/Use Hepatocytes: For low-clearance compounds, traditional 1-hour microsomal incubations may be insufficient. Use a more robust system like plated hepatocytes which can be incubated for longer periods (e.g., up to 24 hours). ^[14] 2. Include Necessary Cofactors: Ensure you are using the correct cofactors for the enzymes you wish to study (e.g., NADPH for CYPs, UDPGA for UGTs). 3. Positive Controls: Always run a positive control compound with a known metabolic pathway to ensure the biological system is active.
Difficulty in detecting and identifying fluorinated metabolites.	The fluorine atom can make mass spectral interpretation complex. Standard MS databases may not contain relevant fragments for fluorinated compounds.	1. Utilize ¹⁹ F NMR: If you can isolate a sufficient quantity of a metabolite, ¹⁹ F NMR is a powerful and specific technique for characterizing fluorinated compounds, as there is no background noise from endogenous molecules. ^{[20][21]} 2. High-Resolution MS: Use HRMS to obtain accurate mass measurements, which can help in assigning elemental compositions. Look for characteristic neutral losses or fragments. 3. Computational

Prediction: Computational tools can be used to predict ^{19}F NMR chemical shifts, which can aid in structure elucidation.

Experimental Protocols

Protocol 1: Forced Degradation Study

This protocol outlines a typical forced degradation study to identify potential degradation pathways and to develop a stability-indicating analytical method.

1. Preparation of Stock and Working Solutions:

- Prepare a stock solution of **Cyclobutyl 4-fluorophenyl ketone** in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of 1 mg/mL.
- For each stress condition, dilute the stock solution with the respective stress medium to a final concentration of 100 $\mu\text{g/mL}$.

2. Stress Conditions:[\[16\]](#)[\[22\]](#)

- Acid Hydrolysis: Mix the working solution with 0.1 M HCl. Incubate at 60°C.
- Base Hydrolysis: Mix the working solution with 0.1 M NaOH. Incubate at 60°C.
- Oxidative Degradation: Mix the working solution with 3% H_2O_2 . Keep at room temperature, protected from light.
- Thermal Degradation: Store the solid compound in an oven at 80°C. Also, prepare a solution and keep it at 60°C.
- Photolytic Degradation: Expose a solution of the compound to UV light (e.g., 254 nm or 365 nm) in a photostability chamber. A control sample should be wrapped in aluminum foil and kept under the same conditions.

3. Sample Collection and Analysis:

- Collect samples at various time points (e.g., 0, 2, 4, 8, 24, 48 hours).
- Before analysis, neutralize the acidic and basic samples with an equimolar amount of base or acid, respectively.
- Analyze all samples by a suitable stability-indicating HPLC method. A good starting point is a C18 column with a gradient elution of water (with 0.1% formic acid) and acetonitrile.
- Use a photodiode array (PDA) detector to check for peak purity and a mass spectrometer (MS) to identify the mass of the parent compound and any degradation products.

4. Data Evaluation:

- Calculate the percentage degradation of the parent compound at each time point.
- Determine the mass-to-charge ratio (m/z) of the degradation products and propose their structures based on plausible chemical reactions.
- The goal is to achieve 5-20% degradation to ensure that the analytical method can adequately separate the degradants from the parent peak.[\[17\]](#)

Protocol 2: Preliminary In Vitro Metabolic Stability Assay

This protocol is for a preliminary assessment of metabolic stability using human liver microsomes (HLMs).

1. Reagents and Materials:

- Human Liver Microsomes (HLMs)
- NADPH regenerating system (e.g., NADP⁺, glucose-6-phosphate, glucose-6-phosphate dehydrogenase)
- Phosphate buffer (pH 7.4)
- **Cyclobutyl 4-fluorophenyl ketone** (test compound)
- A positive control compound (e.g., testosterone, which is rapidly metabolized)

- Acetonitrile with an internal standard for reaction quenching.

2. Incubation Procedure:[13]

- Prepare a master mix containing phosphate buffer and HLMs (final protein concentration typically 0.5-1.0 mg/mL). Pre-warm at 37°C.
- In separate tubes, add the test compound to the master mix (final concentration typically 1 µM).
- Initiate the metabolic reaction by adding the NADPH regenerating system.
- Incubate at 37°C in a shaking water bath.
- Collect samples at specified time points (e.g., 0, 5, 15, 30, 60 minutes).
- Quench the reaction at each time point by adding an equal volume of ice-cold acetonitrile containing an internal standard.

3. Sample Processing and Analysis:

- Centrifuge the quenched samples to precipitate the proteins.
- Transfer the supernatant to a new plate or vials for LC-MS/MS analysis.
- Monitor the disappearance of the parent compound over time using a validated LC-MS/MS method.

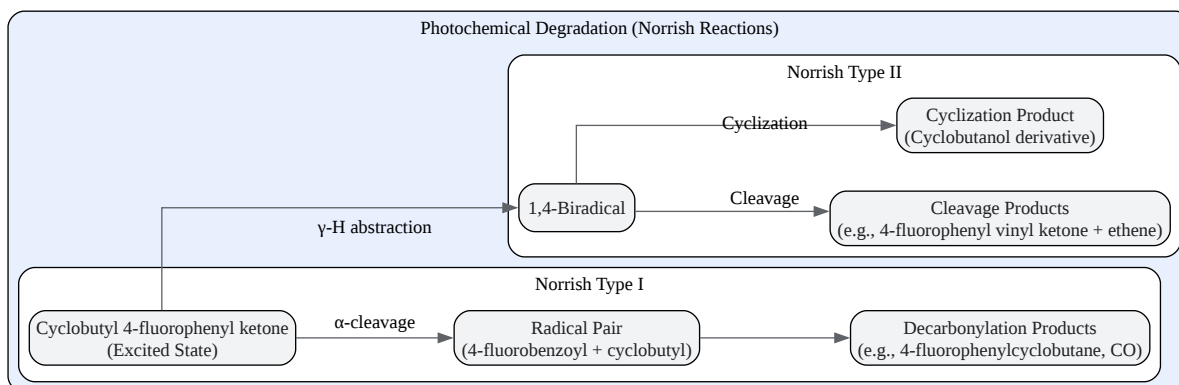
4. Data Analysis:

- Plot the natural log of the percentage of the parent compound remaining versus time.
- The slope of the linear regression line gives the degradation rate constant (k).
- Calculate the in vitro half-life ($t_{1/2}$) as $0.693/k$.

Visualizations

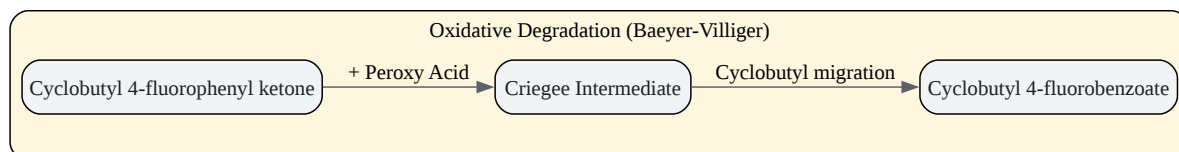
Predicted Degradation Pathways

Below are the predicted degradation pathways for **Cyclobutyl 4-fluorophenyl ketone** based on established chemical principles.



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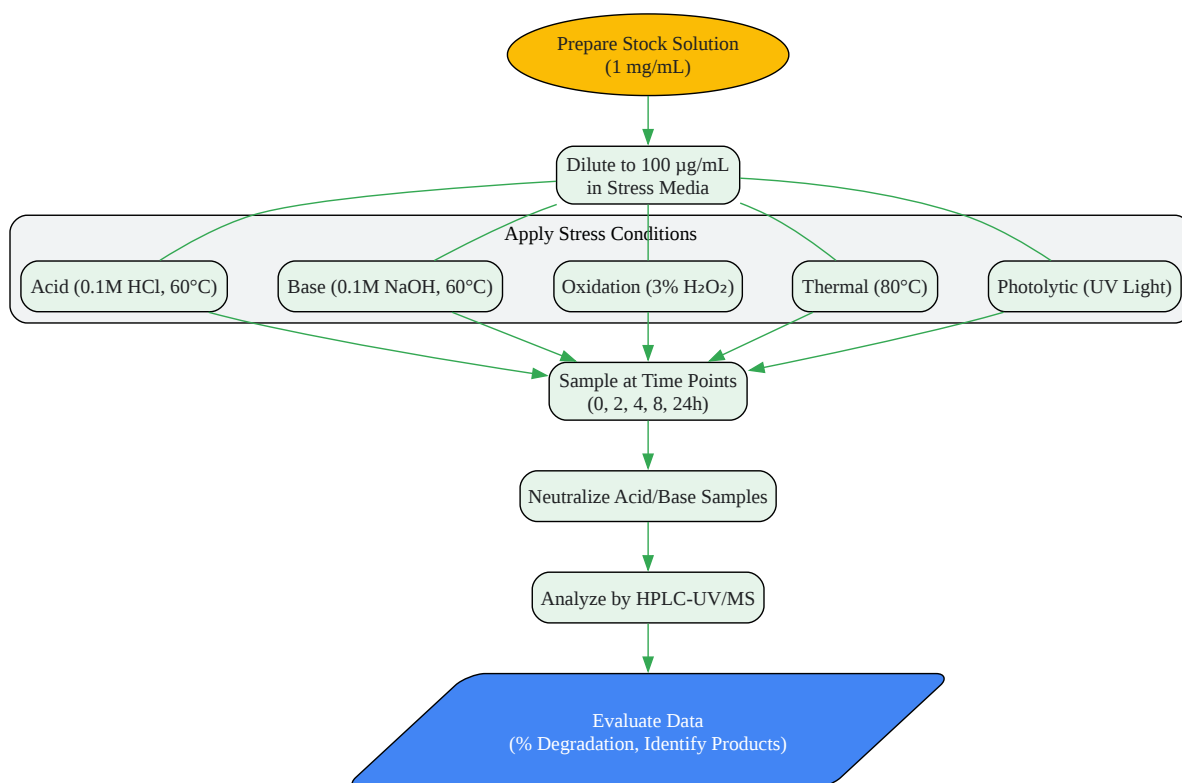
Caption: Predicted photochemical degradation pathways.



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Caption: Predicted oxidative degradation pathway.

Experimental Workflow



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